

Sequoyitol: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sequoyitol

Cat. No.: B191853

[Get Quote](#)

CAS Number: 523-92-2^[1]^[2]

This document provides a comprehensive overview of **Sequoyitol** (5-O-Methyl-myo-inositol), a naturally occurring methylated inositol with significant potential in therapeutic applications, particularly in the management of diabetes and related complications.

Physicochemical Properties

Sequoyitol is a water-soluble small molecule.^[1] Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₄ O ₆	[1][2]
Molecular Weight	194.18 g/mol	[1][2]
Melting Point	241-244°C	
Boiling Point	317.2°C at 760 mmHg	
Density	1.56 g/cm ³	
Flash Point	145.6°C	
Vapor Pressure	3.28E-05 mmHg at 25°C	
Solubility	Soluble in DMSO and pyridine; slightly soluble in methanol.	
Appearance	Solid powder	

Biological Activity and Mechanism of Action

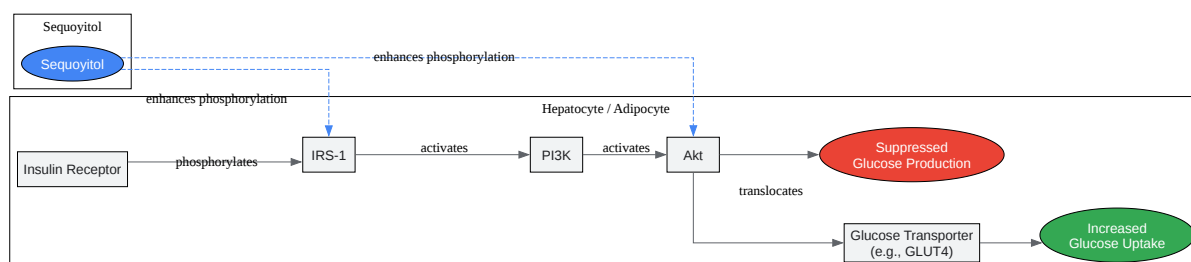
Sequoyitol has demonstrated significant anti-diabetic effects in preclinical studies. It improves hyperglycemia and glucose intolerance by targeting multiple cell types, including hepatocytes, adipocytes, and pancreatic β -cells.[1]

Insulin Sensitizing Effects

Sequoyitol enhances insulin signaling in both liver and fat cells.[1] It promotes the phosphorylation of Insulin Receptor Substrate-1 (IRS-1) and Akt, key downstream effectors in the insulin signaling cascade.[1] This enhanced signaling leads to:

- Suppressed hepatic glucose production: **Sequoyitol** increases the ability of insulin to suppress glucose output from primary hepatocytes.[1]
- Increased glucose uptake: It stimulates glucose uptake into primary adipocytes.[1]

Interestingly, **Sequoyitol** can also suppress glucose production in hepatocytes and stimulate basal glucose uptake in adipocytes through an insulin-independent mechanism, suggesting it may not solely rely on the Akt pathway for these effects.[1]



[Click to download full resolution via product page](#)

Caption: Simplified Insulin Signaling Pathway Enhanced by **Sequoyitol**.

Protection of Pancreatic β -Cells

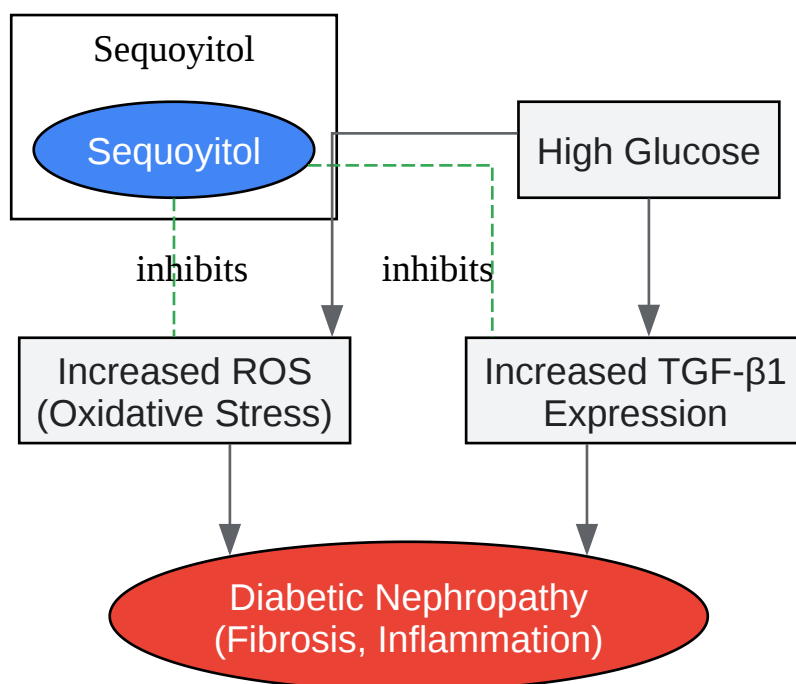
Sequoyitol has shown protective effects on pancreatic β -cells. It can shield INS-1 cells (a rat β -cell line) from injury induced by streptozotocin or hydrogen peroxide.[1] In animal models of streptozotocin-induced β -cell deficiency, treatment with **Sequoyitol** led to increased plasma insulin levels, suggesting a role in preserving or enhancing β -cell function.[1]

Amelioration of Diabetic Nephropathy

In a rat model of diabetic nephropathy, **Sequoyitol** administration for six weeks resulted in a significant decrease in fasting blood glucose, blood urea nitrogen (BUN), and serum creatinine levels, while increasing insulin levels.[3] The proposed mechanism involves:

- **Antioxidant Activity:** **Sequoyitol** treatment increased the total antioxidative capacity and decreased levels of reactive oxygen species (ROS) and malondialdehyde (MDA).[3]

- Regulation of TGF- β 1 Expression: The expression of transforming growth factor-beta 1 (TGF- β 1), a key fibrotic factor, was decreased with **Sequoyitol** treatment.[3]



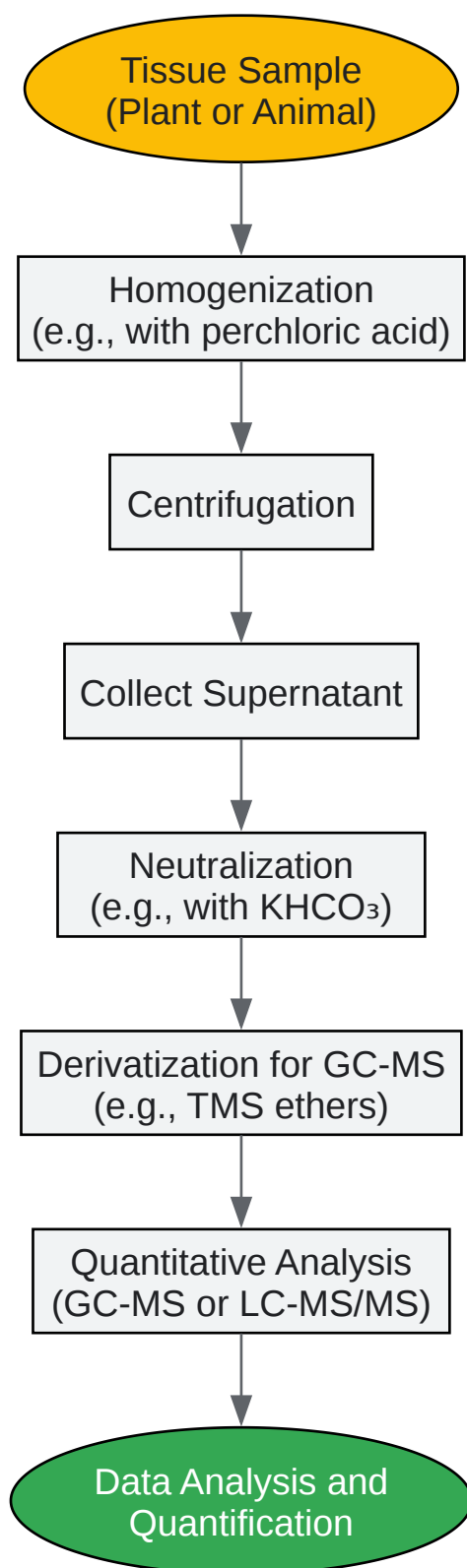
[Click to download full resolution via product page](#)

Caption: Mechanism of **Sequoyitol** in Ameliorating Diabetic Nephropathy.

Experimental Protocols

Extraction and Analysis of Sequoyitol from Biological Samples

The following provides a general workflow for the extraction and quantitative analysis of **Sequoyitol** from plant or animal tissues.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Herbal constituent sequoyitol improves hyperglycemia and glucose intolerance by targeting hepatocytes, adipocytes, and β -cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Sequoyitol | C₇H₁₄O₆ | CID 439990 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Sequoyitol ameliorates diabetic nephropathy in diabetic rats induced with a high-fat diet and a low dose of streptozotocin - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Sequoyitol: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b191853#what-is-the-cas-number-for-sequoyitol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com